

# GHS hazard and safety information for 2,4-Dihydroxy-3-methylbenzaldehyde

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## Compound of Interest

Compound Name: 2,4-Dihydroxy-3-methylbenzaldehyde

Cat. No.: B052013

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## Technical Support Center: 2,4-Dihydroxy-3-methylbenzaldehyde

This technical support center provides essential GHS hazard and safety information, troubleshooting guides for experimental procedures, and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **2,4-Dihydroxy-3-methylbenzaldehyde**.

## Frequently Asked Questions (FAQs)

Q1: What is **2,4-Dihydroxy-3-methylbenzaldehyde** and what are its primary applications?

**2,4-Dihydroxy-3-methylbenzaldehyde**, also known as 4-Formyl-2-methylresorcinol, is an aromatic aldehyde.<sup>[1]</sup> It serves as a versatile intermediate in organic synthesis. Due to the reactivity of its phenolic hydroxyl and aldehyde groups, it is a valuable precursor for synthesizing a variety of more complex molecules, including pharmaceuticals, fine chemicals, and dyes. Its derivatives have been investigated for their potential biological activities.

Q2: What are the main hazards associated with **2,4-Dihydroxy-3-methylbenzaldehyde**?

According to the Globally Harmonized System (GHS), **2,4-Dihydroxy-3-methylbenzaldehyde** is classified with the following hazards:

- Causes skin irritation (H315).[1]
- Causes serious eye irritation (H319).[1]
- May cause respiratory irritation (H335).[1]

Some sources also indicate that it may be harmful if swallowed.

Q3: How should I properly store **2,4-Dihydroxy-3-methylbenzaldehyde**?

Store in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing agents. Keep the container tightly closed to prevent exposure to moisture and air.

Q4: What personal protective equipment (PPE) should I use when handling this compound?

It is essential to use proper personal protective equipment (PPE) to minimize exposure. This includes:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves.
- Skin and Body Protection: A lab coat and appropriate protective clothing.
- Respiratory Protection: Use in a well-ventilated area or under a fume hood. If dust is generated, a respirator may be necessary.

## GHS Hazard and Safety Information

Pictogram	Signal Word	Hazard Statements	Precautionary Statements
 alt text	Warning	H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	Prevention:P261: Avoid breathing dust/fume/gas/mist/vapors/spray.P264: Wash skin thoroughly after handling.P271: Use only outdoors or in a well-ventilated area.P280: Wear protective gloves/eye protection/face protection.Response:P302+P352: IF ON SKIN: Wash with plenty of soap and water.P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.P312: Call a POISON CENTER/doctor if you feel unwell.Storage:P403+P233: Store in a well-ventilated place. Keep container tightly

closed.P405: Store  
locked  
up.Disposal:P501:  
Dispose of  
contents/container to  
an approved waste  
disposal plant.

## Physical and Chemical Properties

Property	Value
Molecular Formula	C <sub>8</sub> H <sub>8</sub> O <sub>3</sub>
Molecular Weight	152.15 g/mol [1]
Appearance	Solid
Melting Point	Data not readily available
Boiling Point	Data not readily available
Solubility	Data not readily available

## Experimental Protocols

A common method for the synthesis of hydroxylated benzaldehydes is the Vilsmeier-Haack reaction. The following is an adapted protocol for a related compound, 2,4-dihydroxybenzaldehyde, which can serve as a starting point for the synthesis of **2,4-Dihydroxy-3-methylbenzaldehyde** from 2-methylresorcinol.

Vilsmeier-Haack Synthesis of 2,4-Dihydroxybenzaldehyde from Resorcinol

Materials:

- Resorcinol
- N,N-Dimethylformamide (DMF), anhydrous
- Phosphorus oxychloride (POCl<sub>3</sub>)

- Acetonitrile, anhydrous
- Ice
- Water
- Ethyl acetate
- Brine
- Anhydrous sodium sulfate

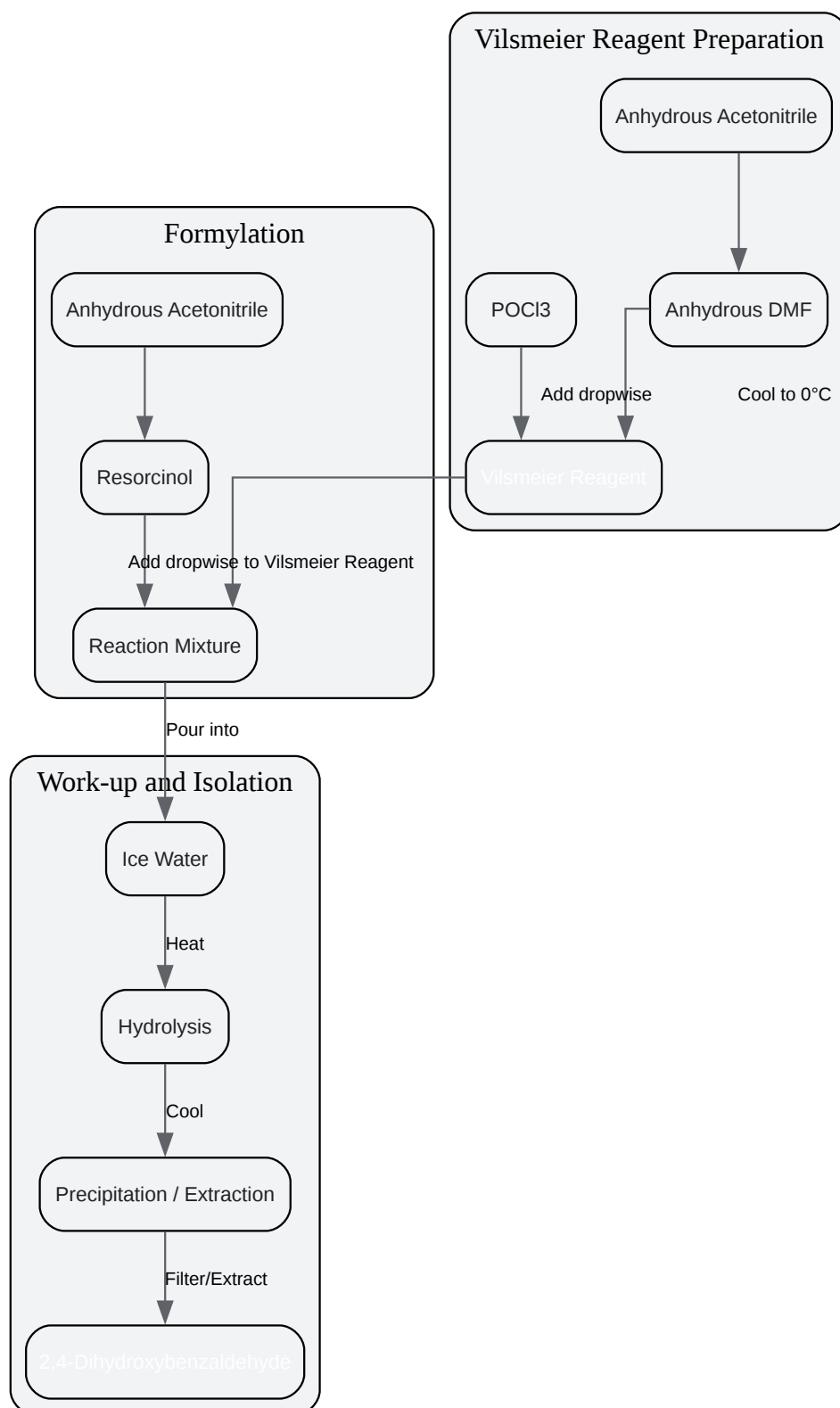
Equipment:

- Three-necked round-bottom flask
- Dropping funnel
- Mechanical stirrer
- Nitrogen inlet
- Ice bath
- Standard laboratory glassware for extraction and filtration

Procedure:

- Preparation of the Vilsmeier Reagent:
  - In a three-necked flask equipped with a dropping funnel, mechanical stirrer, and nitrogen inlet, add anhydrous DMF (1.1 eq) to anhydrous acetonitrile.
  - Cool the flask to 0°C in an ice bath.
  - Slowly add POCl<sub>3</sub> (1.1 eq) dropwise to the cooled DMF solution, maintaining the temperature below 10°C.

- Stir the mixture for 30 minutes at this temperature to ensure the complete formation of the Vilsmeier reagent.<sup>[2]</sup>
- Formylation Reaction:
  - Dissolve resorcinol (1.0 eq) in anhydrous acetonitrile in a separate flask.
  - Add the resorcinol solution dropwise to the cold Vilsmeier reagent suspension over 1-2 hours, ensuring the internal temperature does not rise above -10°C.<sup>[2]</sup>
  - After the addition is complete, stir the reaction mixture at a low temperature for an additional 1-2 hours.
  - Allow the mixture to warm to room temperature and stir for another hour.
- Hydrolysis and Product Isolation:
  - Carefully pour the reaction mixture into a beaker containing ice water.
  - Heat the mixture to hydrolyze the intermediate iminium salt.
  - Upon cooling, the crude 2,4-dihydroxybenzaldehyde should precipitate.
  - Collect the solid product by filtration, wash with cold water, and dry under vacuum.
  - If the product does not precipitate, extract the aqueous mixture with ethyl acetate. Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.<sup>[2]</sup>



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**Caption:** Experimental workflow for the Vilsmeier-Haack synthesis.

## Troubleshooting Guides

Q1: My Vilsmeier-Haack reaction has a very low yield. What could be the problem?

A1: Low yields in the Vilsmeier-Haack reaction can be attributed to several factors:

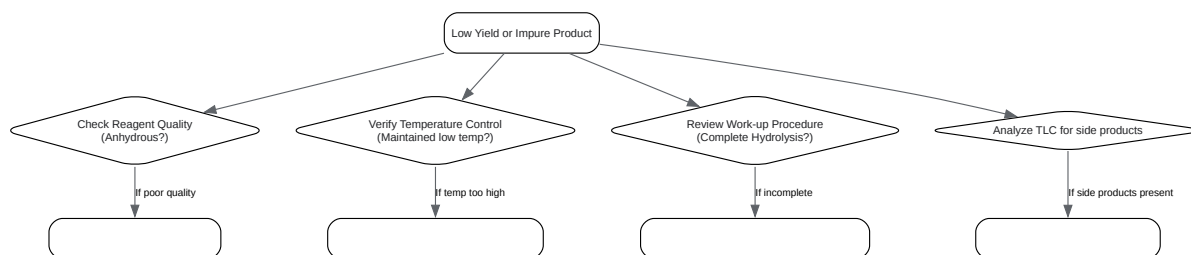
- **Poor Reagent Quality:** The reaction is sensitive to moisture. Ensure that DMF and  $\text{POCl}_3$  are anhydrous and of high purity.
- **Incorrect Stoichiometry:** An incorrect ratio of reactants can lead to incomplete reaction or the formation of side products.
- **Temperature Control:** The formation of the Vilsmeier reagent and the subsequent formylation are exothermic. Maintaining a low temperature is crucial to prevent side reactions and decomposition of the reagent.<sup>[2]</sup>
- **Incomplete Hydrolysis:** The final step requires the hydrolysis of an iminium salt intermediate. Insufficient heating or improper pH during the work-up can lead to incomplete conversion to the final aldehyde product.<sup>[2]</sup>

Q2: I am observing multiple spots on my TLC plate after the reaction. What are the likely side products?

A2: The formation of side products is a common issue.

- **Isomeric Products:** If starting with a substituted resorcinol, formylation can occur at different positions on the aromatic ring, leading to isomeric products.
- **Diformylation:** Under harsh conditions or with an excess of the Vilsmeier reagent, a second formyl group can be introduced onto the ring.<sup>[2]</sup>
- **Unreacted Starting Material:** The reaction may not have gone to completion. Monitor the reaction progress using TLC to ensure all the starting material has been consumed.



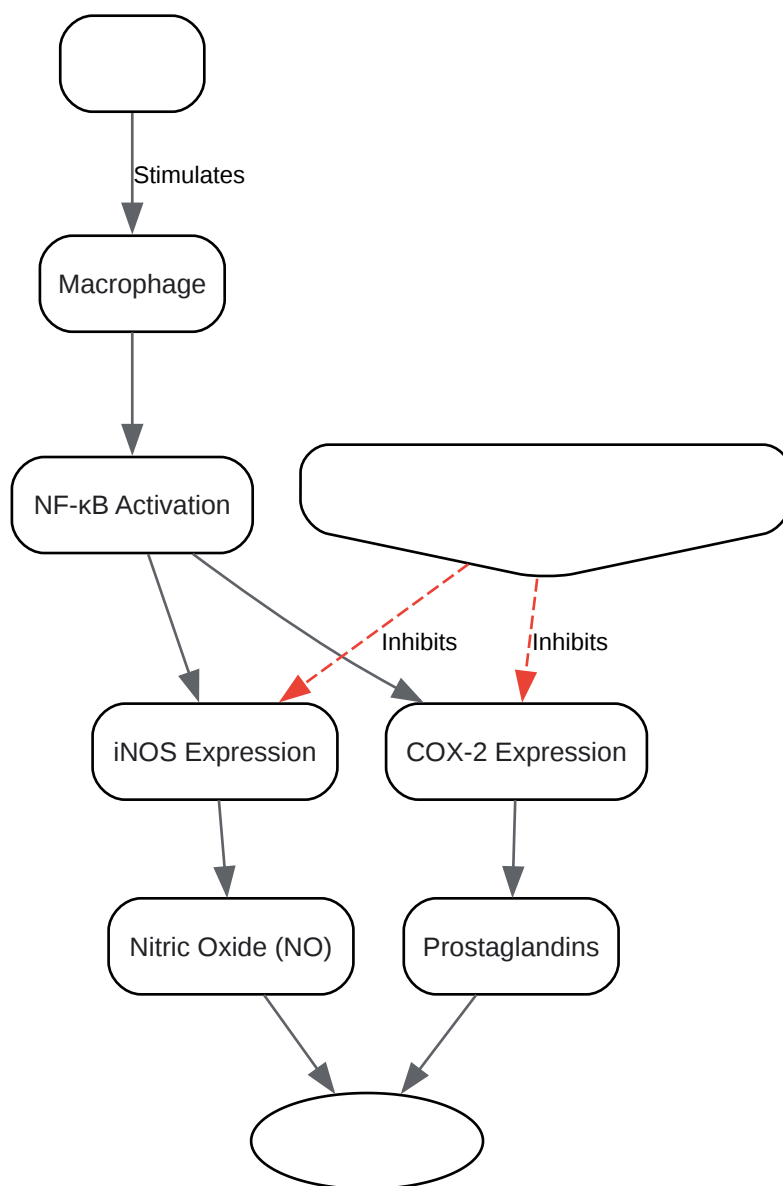


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**Caption:** A logical workflow for troubleshooting common synthesis problems.

## Signaling Pathways

Derivatives of dihydroxybenzaldehydes have been shown to possess anti-inflammatory and anti-angiogenic properties. One of the proposed mechanisms of action is the suppression of inflammatory mediators. For instance, in lipopolysaccharide (LPS)-stimulated macrophage cells, these compounds can inhibit the expression of inducible nitric oxide synthase (iNOS) and cyclooxygenase-2 (COX-2).<sup>[3]</sup>



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**Caption:** Proposed anti-inflammatory signaling pathway.

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## References

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